

4-Chloro-3-sulfamoylbenzoic acid stability storage problems

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Chemical Identification & Basic Properties

This section provides the fundamental identifying information for the compound.

Property	Details
CAS Number	1205-30-7 [1] [2] [3]
Molecular Formula	C ₇ H ₆ ClNO ₄ S [1] [2] [3]
Molecular Weight	235.645 g/mol [1] [2] / 235.65 g/mol [3] [4]
Common Synonyms	3-(Aminosulfonyl)-4-chlorobenzoic acid; 4-Chloro-5-sulphamoylbenzoic acid [1] [2] [4]
SMILES	NS(=O)(=O)c1cc(ccc1Cl)C(O)=O [1] [4]
InChI Key	FHQAWINGVCDTTG-UHFFFAOYSA-N [1] [4]

Physical-Chemical Data & Storage

The following table summarizes the measured physical properties and recommended storage conditions.

Property / Guideline	Value / Specification	Source / Reference
Purity	>98.0%(T)(HPLC) [3], 98% [1], 97.5% min. (HPLC) [4]	Supplier Specifications
Melting Point	256-258 °C (lit.) [1], 261 °C [3]	Experimental Data
Boiling Point	502.4 ± 60.0 °C at 760 mmHg [2]	Predicted / Calculated
Flash Point	257.6 ± 32.9 °C [2]	Predicted / Calculated
Density	1.6 ± 0.1 g/cm ³ [2]	Predicted / Calculated
Recommended Storage	Refrigerator [2]; Room temp. (<15°C recommended) [3]	Supplier Recommendations

Safety and Handling Information

Proper handling is crucial to minimize risk. The compound is classified as an irritant.

Aspect	Information
GHS Signal Word	Warning [1] [2] [3]

| **Hazard Statements (H-Codes)** | H315 - Causes skin irritation [3] [4] H319 - Causes serious eye irritation [3] [4] H335 - May cause respiratory irritation [4] | | **Precautionary Statements (P-Codes)** | P261, P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313, P362+P364 [3] | | **Personal Protective Equipment (PPE)** | Dust mask type N95 (US), Eyeshields, Gloves [1] [2] | | **Water Hazard Class (WGK)** | WGK 3 [1] [2] |

Stability Profile & Experimental Context

The search results do not provide a detailed stability profile (e.g., under acidic, basic, oxidative, or thermal stress). However, some context is available:

- **Role as a Metabolite and Impurity:** The compound is identified as a metabolite of the antihypertensive drug Tripamide and an impurity in Clopamide tablets [1]. This implies it can form through hydrolysis or other degradation pathways of the parent drug molecule.
- **Analytical Techniques for Degradation Mixtures:** One study investigates the degradation of Indapamide (a structurally related drug) using a combination of **UPLC-UV-HDMSE (ion mobility-mass spectrometry)** and **NMR spectroscopy** [5]. This methodology is highly relevant for profiling the stability of your compound and identifying any degradation products.

Frequently Asked Questions

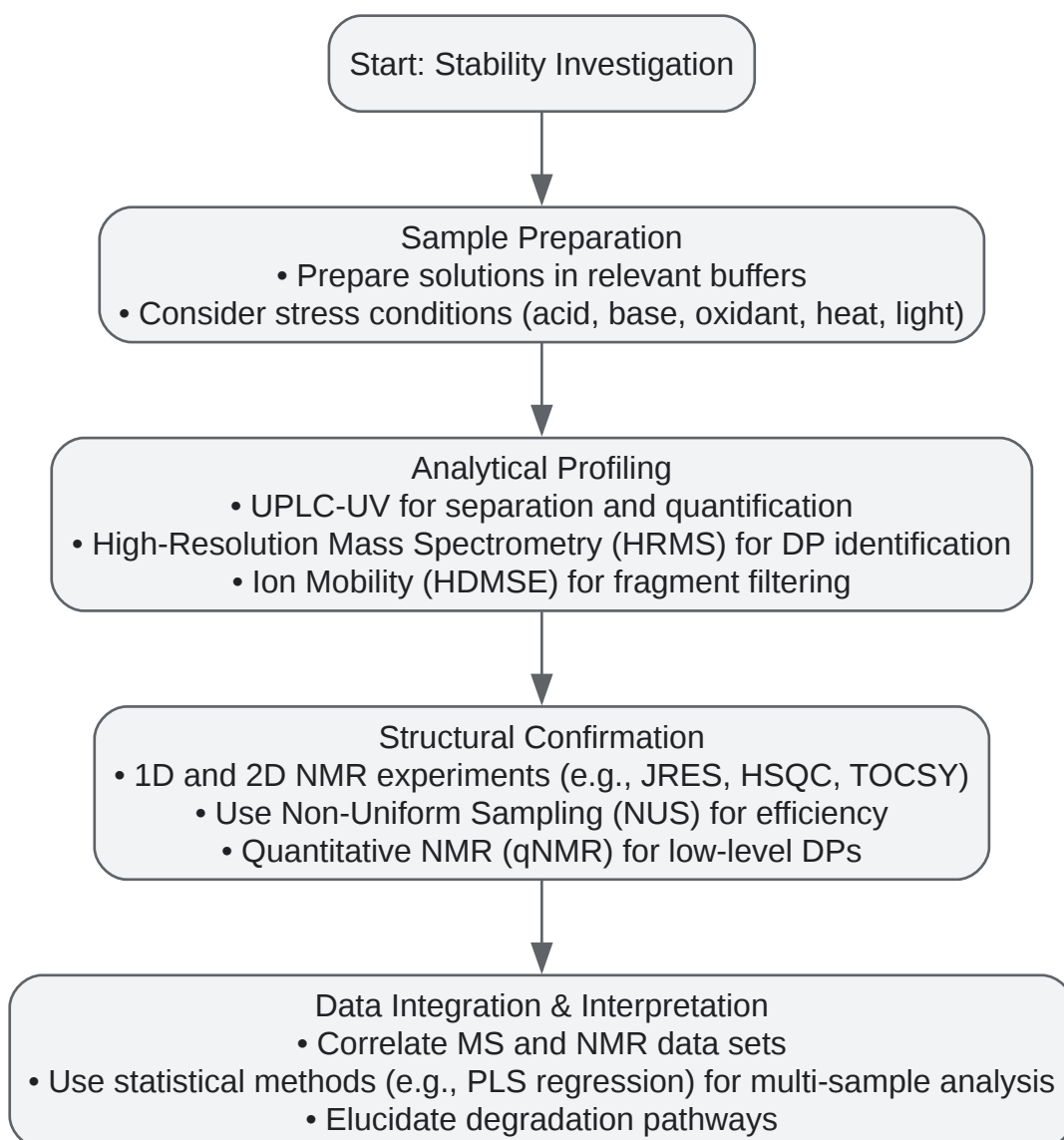
What is the best way to store this compound? It is recommended to store it in a refrigerator [2]. If stored at room temperature, it should be kept in a cool, dark place, preferably below 15°C [3].

What are the main hazards during experimentation? The primary risks are irritation to the skin, eyes, and respiratory system. Always use appropriate PPE, including gloves, eye protection, and an N95 dust mask when handling the powder to avoid inhalation [1] [3] [4].

The compound's stability under stress conditions isn't listed. How can I study it? While specific data isn't provided, you can conduct forced degradation studies following ICH guidelines. The methodology combining **UPLC-IMS-HRMS (HDMSE)** and **NMR** cited in the search results is a powerful approach for this purpose [5]. This allows for the identification and quantification of the parent compound and its degradation products in a complex mixture.

Troubleshooting Guide

This visual guide outlines a logical workflow for investigating the stability of **4-Chloro-3-sulfamoylbenzoic acid** based on established analytical methodologies.



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Suggested Experimental Protocol for Stability Investigation

Based on the literature, here is a proposed high-level workflow for a comprehensive stability study [5]:

- **Forced Degradation:** Expose the compound to relevant stress conditions (e.g., acidic, basic, oxidative, thermal, photolytic) to generate degradation products.
- **Chromatographic Separation & MS Analysis:**
 - Use **UPLC-UV** to separate the components of the degradation mixture.

- Employ **High-Resolution Mass Spectrometry (HRMS)** with **ion mobility (HDMSE)** to obtain accurate mass data for both precursor and fragment ions, facilitating the initial identification of degradation products.
- **Structural Elucidation with NMR:**
 - Perform **¹H NMR** on the crude mixture for quantitative analysis of the remaining API and initial structural insights.
 - Use **2D NMR experiments** (e.g., HSQC, TOCSY) with **Non-Uniform Sampling (NUS)** to gain connectivity information and confirm structures without a purification step.
- **Data Correlation:** Combine the datasets from MS and NMR for unambiguous structural characterization of all degradation products.

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References

1. 4-Chloro-3-sulfamoylbenzoic acid 98 1205-30-7 [sigmaaldrich.com]
2. - 4 - Chloro - 3 | CAS#:1205-30-7 | Chemsrvc sulfamoylbenzoic acid [chemsrc.com]
3. - 4 - Chloro - 3 1205-30-7 | Tokyo Chemical... sulfamoylbenzoic Acid [tcichemicals.com]
4. - 4 - Chloro - 3 , 98%, Thermo Scientific... sulfamoylbenzoic acid [fishersci.co.uk]
5. A Deeper Investigation of Drug Degradation Mixtures ... [pmc.ncbi.nlm.nih.gov]

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